

# What is the mechanism of action of Coronastat (NK01-63)?

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## Compound of Interest

Compound Name: Coronastat

Cat. No.: B10830982

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An In-Depth Technical Guide to the Mechanism of Action of **Coronastat** (NK01-63)

For Researchers, Scientists, and Drug Development Professionals

## Introduction

**Coronastat** (also known as NK01-63) is a potent, small-molecule antiviral agent that has demonstrated significant inhibitory activity against SARS-CoV-2, the causative agent of COVID-19. Developed as an analogue of the broad-spectrum coronavirus protease inhibitor GC-376, **Coronastat** exhibits optimized drug-like properties, positioning it as a promising candidate for therapeutic intervention. This technical guide provides a comprehensive overview of the mechanism of action of **Coronastat**, supported by quantitative data, detailed experimental protocols, and visual representations of the key pathways and processes involved.

## Mechanism of Action

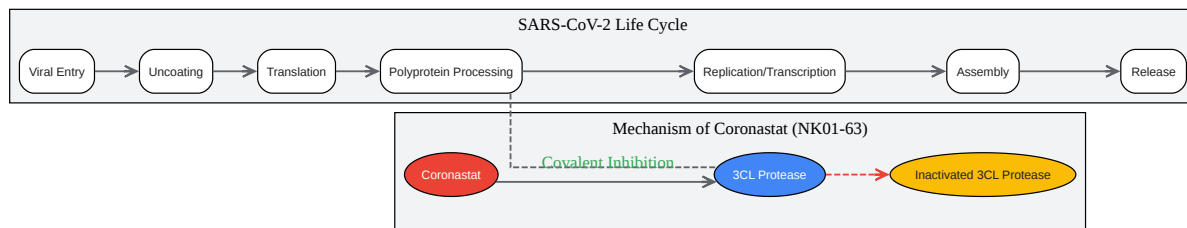
The primary mechanism of action of **Coronastat** is the potent and selective inhibition of the SARS-CoV-2 3C-like protease (3CLpro), also known as the main protease (Mpro).<sup>[1][2][3]</sup> This viral enzyme is critical for the replication of coronaviruses.<sup>[1][2][3]</sup>

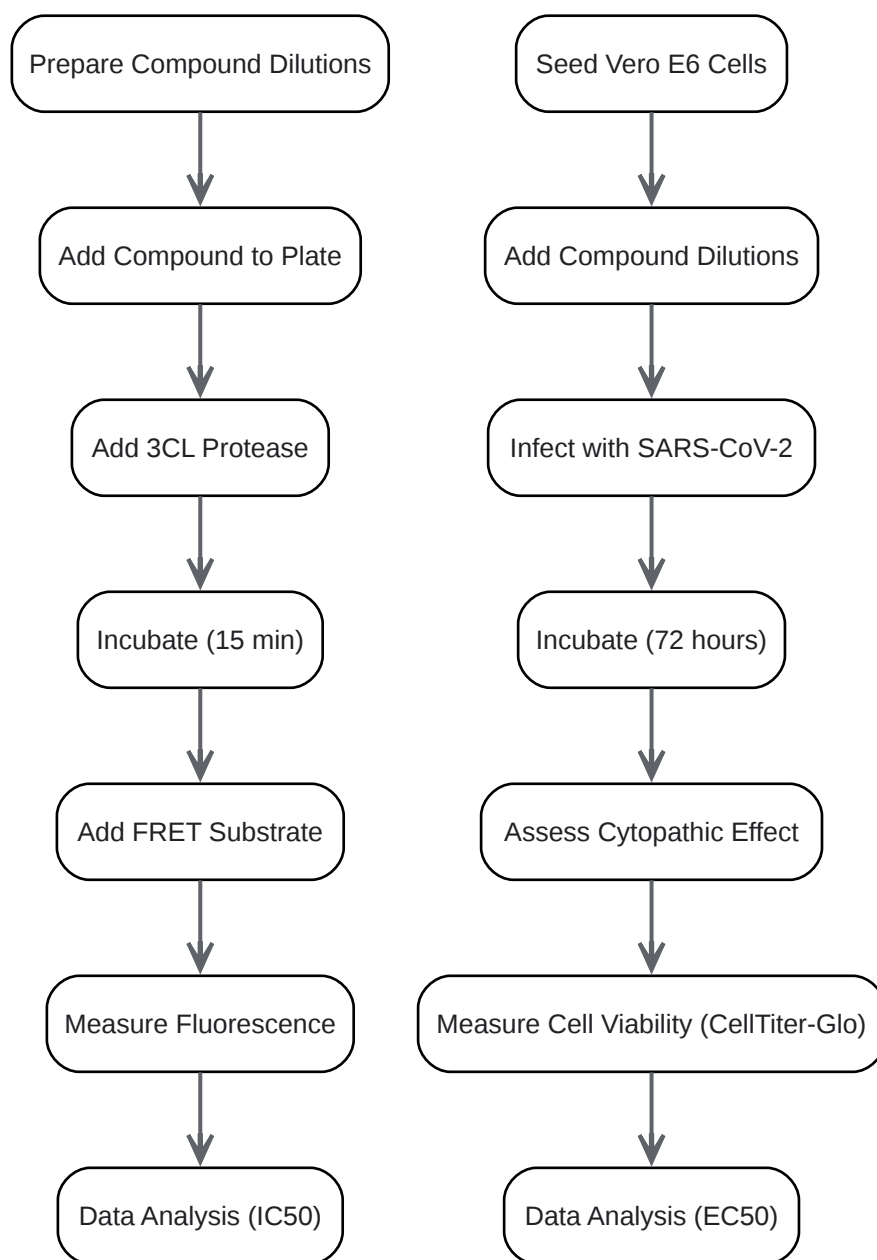
The SARS-CoV-2 genome is translated into large polyproteins that must be cleaved into individual non-structural proteins (nsps) to form a functional replication-transcription complex. 3CLpro is responsible for the majority of these proteolytic cleavages. By inhibiting 3CLpro,

**Coronastat** effectively blocks the viral replication cycle, preventing the maturation of essential viral proteins.[\[1\]](#)[\[2\]](#)

**Coronastat** acts as a covalent inhibitor, forming a covalent bond with the catalytic cysteine residue (Cys145) in the active site of the 3CLpro. This irreversible binding inactivates the enzyme, leading to a complete shutdown of its proteolytic activity.

## Signaling Pathway Diagram





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